

Utibapril: A Deep Dive into its Chemical Structure and Structure-Activity Relationship

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Compound of Interest

Compound Name: *Utibapril*

Cat. No.: *B034276*

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Introduction

Utibapril is an angiotensin-converting enzyme (ACE) inhibitor notable for its proposed tissue-specific inhibitory profile. As a prodrug, it is converted in the body to its active metabolite, **Utibaprilat**, which exerts the therapeutic effect of lowering blood pressure. This technical guide provides a comprehensive overview of the chemical structure of **Utibapril**, its mechanism of action within the Renin-Angiotensin-Aldosterone System (RAAS), and a detailed exploration of its structure-activity relationship, supported by experimental methodologies and quantitative data.

Chemical Structure and Properties

Utibapril is a chemically distinct ACE inhibitor featuring a thiadiazoline ring. Its systematic name is (2S,3aS,7aS)-1-[(S)-N-((S)-1-carboxy-3-phenylpropyl)alanyl]hexahydro-2-indolinecarboxylic acid, 1-ethyl ester.

Property	Value	Reference
Molecular Formula	C22H31N3O5S	[1]
Molecular Weight	449.57 g/mol	[1]
Stereochemistry	Absolute	[1]
Defined Stereocenters	3	[1]
SMILES	CCOC(=O)--INVALID-LINK--N--INVALID-LINK--C(=O)N1--INVALID-LINK--SC(=N1)C(C)(C)C	[1]
InChIKey	FTYVYAGWBXTWTN-ZVZYQTTQSA-N	[1]

Utibaprilat, the active diacid metabolite, is formed by the hydrolysis of the ethyl ester group of **Utibapril**.

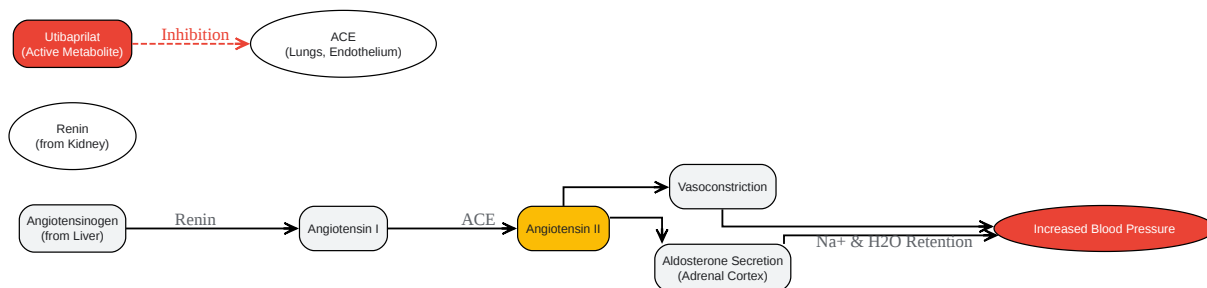
Property	Value	Reference
Molecular Formula	C20H27N3O5S	N/A
Molecular Weight	421.51 g/mol	N/A

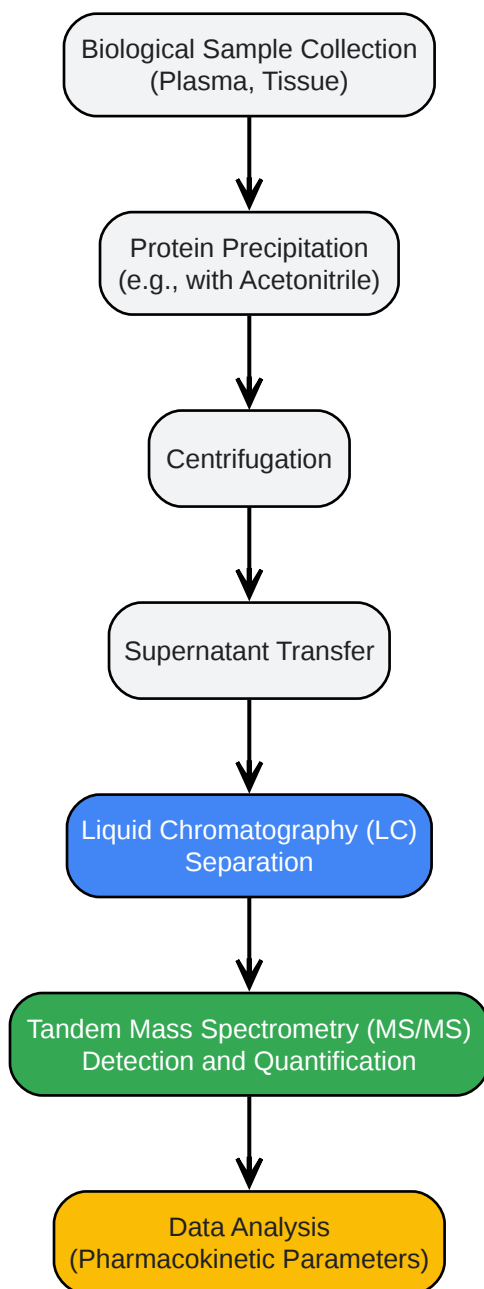
Mechanism of Action: Inhibition of Angiotensin-Converting Enzyme

Utibaprilat exerts its antihypertensive effect by inhibiting the angiotensin-converting enzyme (ACE), a key component of the Renin-Angiotensin-Aldosterone System (RAAS). The RAAS plays a crucial role in regulating blood pressure and fluid balance.

The Renin-Angiotensin-Aldosterone System (RAAS) Signaling Pathway

The diagram below illustrates the classical RAAS pathway and the point of intervention by ACE inhibitors like **Utibaprilat**.





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References

- 1. CV Physiology | Renin-Angiotensin-Aldosterone System [cvphysiology.com]
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